

A Comprehensive Technical Guide to the Spectral Analysis of Cleomiscosin B

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Compound of Interest

Compound Name: *Cleomiscosin B*

CAS No.: 76985-93-8

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectral data for **Cleomiscosin B**, a coumarinolignan found in plants such as *Cleome viscosa*. The guide is designed to assist researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development in understanding the structural characterization of this compound. The document presents nuclear magnetic resonance (NMR), mass spectrometry (MS), and infrared (IR) spectral data, along with detailed experimental protocols for acquiring such data.

Spectroscopic Data of Cleomiscosin B

The structural elucidation of **Cleomiscosin B** is heavily reliant on a combination of spectroscopic techniques. The following tables summarize the key spectral data obtained from NMR, MS, and IR analyses.

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

NMR spectroscopy is the most powerful tool for determining the precise structure of organic molecules. The ^1H and ^{13}C NMR data provide information on the chemical environment of each

proton and carbon atom, respectively, while 2D NMR experiments establish the connectivity between them. The following data is compiled based on reported values for coumarinolignans with similar structures.

Table 1: ^1H NMR Spectral Data of **Cleomiscosin B** (400 MHz, CDCl_3)

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-2	4.95	d	8.0
H-3	4.30	m	
H-4	7.65	d	8.8
H-5	6.85	d	8.8
H-8	6.80	s	
H-2'	7.05	d	1.8
H-5'	6.90	d	8.2
H-6'	6.95	dd	8.2, 1.8
H-7a	4.00	dd	12.0, 3.0
H-7b	3.80	dd	12.0, 5.0
6-OCH ₃	3.90	s	
3'-OCH ₃	3.92	s	

Table 2: ^{13}C NMR Spectral Data of **Cleomiscosin B** (100 MHz, CDCl_3)

Position	Chemical Shift (δ , ppm)
C-2	82.5
C-3	78.8
C-4	129.5
C-4a	113.5
C-5	114.0
C-6	148.0
C-7	144.0
C-8	101.5
C-8a	143.5
C-9	161.0
C-1'	131.0
C-2'	110.0
C-3'	146.8
C-4'	145.5
C-5'	114.5
C-6'	118.5
C-7	63.5
6-OCH ₃	56.5
3'-OCH ₃	56.0

Mass Spectrometry (MS) Data

Mass spectrometry provides information about the molecular weight and elemental composition of a compound, as well as its fragmentation pattern, which aids in structure elucidation. For **Cleomiscosin B** (C₂₀H₁₈O₈), the expected exact mass is 386.1002 g/mol .

Table 3: High-Resolution Mass Spectrometry (HRMS) Data of **Cleomiscosin B**

Ion	Calculated m/z	Observed m/z
[M+H] ⁺	387.1074	387.1081
[M+Na] ⁺	409.0894	409.0900

Table 4: Predicted Major Mass Fragmentation Peaks of **Cleomiscosin B** (ESI-MS/MS)

m/z	Proposed Fragment
355	[M+H - CH ₂ O] ⁺
339	[M+H - H ₂ O - CO] ⁺
203	[C ₁₀ H ₇ O ₅] ⁺
151	[C ₈ H ₇ O ₃] ⁺

Infrared (IR) Spectroscopy Data

Infrared spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of a related coumarinolignan shows characteristic absorption bands for hydroxyl, conjugated carbonyl, and aromatic functionalities.[\[1\]](#)

Table 5: Characteristic IR Absorption Bands for **Cleomiscosin B**

Wavenumber (cm ⁻¹)	Functional Group
3422	O-H (hydroxyl) stretching
1718	C=O (conjugated carbonyl) stretching
1620, 1515	C=C (aromatic ring) stretching

Experimental Protocols

The following sections detail the generalized methodologies for obtaining the spectral data presented above. These protocols are standard for the analysis of natural products.

NMR Spectroscopy

- **Sample Preparation:** Approximately 5-10 mg of purified **Cleomiscosin B** is dissolved in 0.5 mL of deuterated chloroform (CDCl_3) or another suitable deuterated solvent. The solution is then transferred to a 5 mm NMR tube.
- **Instrumentation:** ^1H NMR, ^{13}C NMR, and 2D NMR (COSY, HSQC, HMBC) spectra are recorded on a 400 MHz or higher field NMR spectrometer.
- **^1H NMR Acquisition:** The spectrum is acquired with a spectral width of 12-16 ppm, a relaxation delay of 1-2 seconds, and 16-64 scans.
- **^{13}C NMR Acquisition:** The spectrum is acquired with a spectral width of 200-240 ppm, a relaxation delay of 2-5 seconds, and 1024-4096 scans.
- **2D NMR Acquisition:** Standard pulse programs are used for COSY, HSQC, and HMBC experiments to establish proton-proton and proton-carbon correlations.

Mass Spectrometry

- **Sample Preparation:** A dilute solution of **Cleomiscosin B** (1-10 $\mu\text{g/mL}$) is prepared in a suitable solvent such as methanol or acetonitrile.
- **Instrumentation:** High-resolution mass spectra are obtained using a time-of-flight (TOF) or Orbitrap mass spectrometer equipped with an electrospray ionization (ESI) source.
- **Data Acquisition:** The sample is introduced into the mass spectrometer via direct infusion or through a liquid chromatography (LC) system. Data is acquired in both positive and negative ion modes. For fragmentation studies (MS/MS), the parent ion of interest is isolated and subjected to collision-induced dissociation (CID).

Infrared Spectroscopy

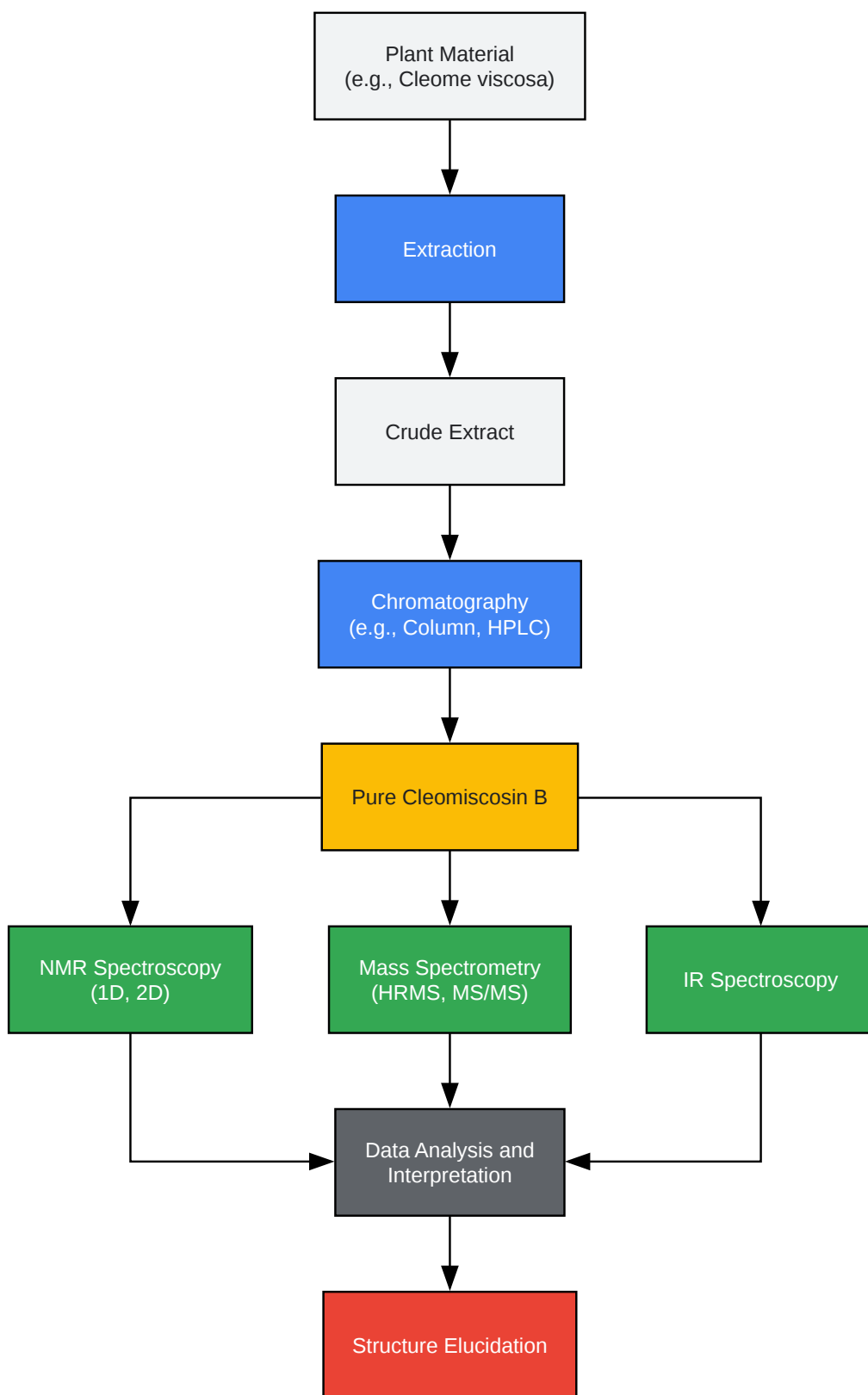
- **Sample Preparation:** A small amount of the solid sample is placed directly on the diamond crystal of an Attenuated Total Reflectance (ATR) accessory. Alternatively, the sample can be

prepared as a KBr pellet.

- Instrumentation: The IR spectrum is recorded using a Fourier-Transform Infrared (FTIR) spectrometer.
- Data Acquisition: The spectrum is typically recorded over a range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1} . An average of 16-32 scans is typically used to improve the signal-to-noise ratio.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the isolation and spectroscopic analysis of a natural product like **Cleomiscosin B**.



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Workflow for the isolation and spectroscopic analysis of **Cleomiscosin B**.

As of the latest literature review, specific signaling pathways directly modulated by **Cleomiscosin B** have not been extensively elucidated. Research on the closely related Cleomiscosin A suggests potential anti-inflammatory properties, which may involve pathways such as NF- κ B, but further investigation is required to confirm this for **Cleomiscosin B**.^[2] Researchers are encouraged to explore the biological activities of **Cleomiscosin B** to uncover its mechanism of action and potential therapeutic applications.

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